

what is Cicletanine-d4 Hydrochloride

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Compound Focus: Cicletanine-d4 Hydrochloride

CAS No.: 1189491-41-5

Cat. No.: S864552

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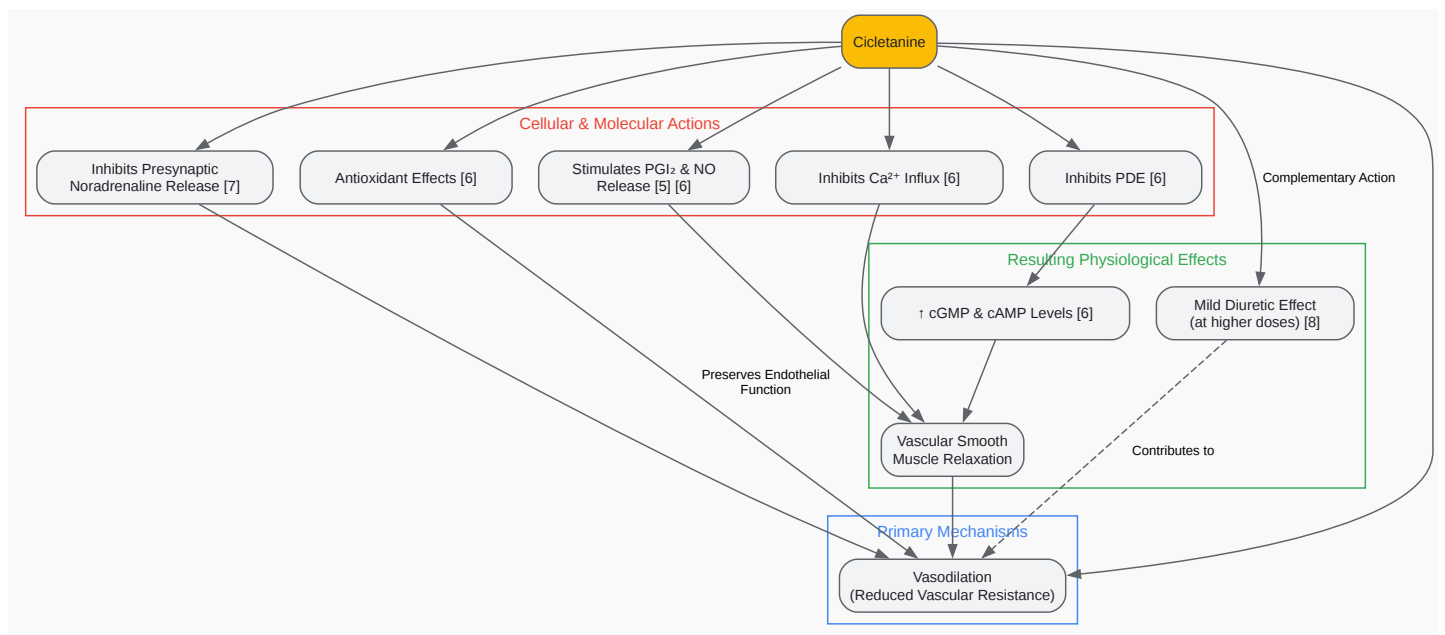
Chemical and Physical Properties

The table below summarizes the key chemical and physical properties of **Cicletanine-d4 Hydrochloride**:

Property	Details
CAS Number	1189491-41-5 [1] [2] [3]
Molecular Formula	C ₁₄ H ₉ D ₄ Cl ₂ NO ₂ [4] [1]
Molecular Weight	302.19 g/mol [4] [2]
Appearance	Tan solid [1] [2]
Melting Point	222-224 °C [1]
Storage	-20°C Freezer or 2-8°C Refrigerator [4] [2]
Solubility	Soluble in DMSO and Methanol [1]

Pharmacological Mechanism of the Parent Drug

Cicletanine exerts its antihypertensive effect through a multi-faceted mechanism, primarily involving vasodilation. The diagram below summarizes its key mechanisms and their relationships.



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Summary of Cicletanine's multi-mechanistic pathway leading to vasodilation and blood pressure reduction.

Clinical Efficacy and Dosing

Clinical studies have established the effectiveness and optimal dosing of cicletanine in humans. The table below summarizes key findings from clinical trials:

Aspect	Summary of Clinical Evidence
Dose-Response & Efficacy	50 mg/day was the minimum effective dose in mild to moderate hypertension; 200 mg/day was more effective in severe cases [8].
Efficacy in Combination Therapy	In patients poorly controlled by beta-blockers, adding 50 mg or 100 mg cicletanine significantly improved blood pressure control, with normalization rates of 51.2% and 74.4%, respectively [9].
Onset of Action	The drug has a gradual antihypertensive effect, avoiding risks from a sudden blood pressure drop [8].
Tolerance	The drug is well tolerated both clinically and biochemically [9], with no sedative effects or negative impact on cardiovascular hemodynamics [5].

Application in Research

Cicletanine-d4 Hydrochloride is critical in research settings, primarily serving as an internal standard for quantitative analysis by LC-MS, GC-MS, or NMR. This application ensures accurate measurement of the non-deuterated drug in biological samples like plasma, which is essential for pharmacokinetic and metabolism studies [10].

Conclusion

Cicletanine-d4 Hydrochloride is a vital research tool for the precise quantification of cicletanine. Its parent compound offers a favorable therapeutic profile for hypertension management through a unique, multi-mechanistic approach that combines direct vasodilation with mild diuresis and vascular protective effects.

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